A Spectroscopic Comparison of Calcium Dichromate and Calcium Chromate

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Compound of Interest

Compound Name:	*Calcium dichromate*
CAS No.:	*14307-49-4*
Cat. No.:	*B076797*

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This guide provides an objective spectroscopic comparison of **calcium dichromate** ($CaCr_2O_7$) and calcium chromate ($CaCrO_4$), two inorganic compounds containing hexavalent chromium. While both are used in various industrial applications, including as oxidizing agents and corrosion inhibitors, their distinct anionic structures—the dimeric dichromate ($Cr_2O_7^{2-}$) versus the monomeric chromate (CrO_4^{2-})—give rise to unique spectroscopic signatures. Understanding these differences is critical for researchers in materials science, analytical chemistry, and drug development for accurate identification, quantification, and characterization.

This comparison summarizes key physical, chemical, and spectroscopic data obtained through Ultraviolet-Visible (UV-Vis), Fourier-Transform Infrared (FT-IR), and Raman spectroscopy. Detailed experimental protocols are provided to support the replication of these findings.

Comparative Data Summary

The fundamental properties and key spectroscopic features of **calcium dichromate** and calcium chromate are summarized below. These distinctions arise primarily from the geometry

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and bonding within their respective chromium-containing anions.

Property	Calcium Dichromate	Calcium Chromate
Appearance	Bright orange-red crystalline solid[1]	Bright yellow powder[2][3]
Chemical Formula	$CaCr_2O_7$[4]	$CaCrO_4$[3]
Molar Mass	256.07 g/mol [4]	156.07 g/mol [2][3]
Anion Structure	Two tetrahedral CrO_4 units linked by a shared oxygen atom ($Cr_2O_7^{2-}$)	Tetrahedral chromate anion (CrO_4^{2-})
Solubility in Water	Very soluble[1]	Slightly soluble[2]
UV-Vis (λmax)	~257 nm, ~350 nm (in acidic solution)	~372 nm (in neutral/alkaline solution)[5]
FT-IR Peaks (cm^{-1})	Characteristic peaks for the $Cr_2O_7^{2-}$ anion, including stretching and bending vibrations.	~905 (crystalline), 630, 490[6]
Raman Peaks (cm^{-1})	~913 (strong, characteristic of the dichromate anion)	~859 (strong, symmetric stretch)

Spectroscopic Analysis

The primary spectroscopic differences between **calcium dichromate** and calcium chromate are dictated by the structure of the dichromate ($Cr_2O_7^{2-}$) and chromate (CrO_4^{2-}) anions, respectively.

- UV-Visible Spectroscopy: The UV-Vis spectra are highly dependent on pH, which governs the equilibrium between the chromate and dichromate ions. In acidic solutions, the equilibrium shifts to favor the orange-red dichromate ion, which exhibits two main absorption maxima around 257 nm and 350 nm due to charge-transfer transitions within the Cr-O bonds. Conversely, in neutral or basic conditions, the yellow chromate ion is the dominant species, showing a primary absorption maximum at approximately 372 nm.[5]

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- Infrared Spectroscopy: In FT-IR analysis, calcium chromate exhibits a sharp absorption band around 905 cm^{-1}, indicative of the Cr-O stretching vibration in the crystalline tetrahedral CrO_4^{2-} anion.[6] **Calcium dichromate**'s spectrum is more complex due to the lower symmetry of the $Cr_2O_7^{2-}$ anion, which contains both terminal and bridging Cr-O bonds. This results in a series of bands corresponding to symmetric and asymmetric stretching and bending modes of the anion.

- Raman Spectroscopy: Raman spectroscopy provides a clear distinction between the two compounds. Calcium chromate is characterized by a very strong, sharp peak around 859 cm^{-1}, corresponding to the symmetric stretching mode of the tetrahedral CrO_4^{2-} ion. For **calcium dichromate**, the spectrum shows a strong characteristic band around 913 cm^{-1}, which is a hallmark of the dichromate anion. Monomeric species like chromate do not possess the Cr-O-Cr bridging vibrations observed in dichromate compounds.

Experimental Protocols

The following protocols outline the methodologies for obtaining the spectroscopic data presented in this guide.

1. UV-Vis Spectroscopy Protocol (Aqueous Solution)

- Objective: To determine the maximum absorbance wavelength (λmax) of **calcium dichromate** and calcium chromate in solution.

- Instrumentation: A dual-beam UV-Vis spectrophotometer.

- Procedure:

  - Solution Preparation:

    - **Calcium Dichromate**: Accurately weigh approximately 20 mg of **calcium dichromate** and dissolve it in 100 mL of 0.001 M perchloric acid to ensure the dichromate form is favored. This creates a stock solution.

    - Calcium Chromate: Accurately weigh approximately 20 mg of calcium chromate and dissolve it in 100 mL of deionized water adjusted to a pH of ~8 with a dilute NaOH solution.

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- Blank Preparation: Fill a quartz cuvette with the corresponding solvent (0.001 M perchloric acid for dichromate, pH 8 water for chromate) to be used as the reference blank.
- Sample Preparation: Dilute the stock solutions with the appropriate solvent to obtain an absorbance value between 0.2 and 1.0. Rinse a second quartz cuvette with this diluted solution twice before filling it.
- Data Acquisition: Place the blank cuvette in the reference beam and the sample cuvette in the sample beam. Perform a wavelength scan from 200 nm to 600 nm.
- Analysis: Identify the wavelength(s) of maximum absorbance (λmax) from the resulting spectrum.

2. FT-IR Spectroscopy Protocol (Solid State - KBr Pellet)

- Objective: To obtain the infrared absorption spectra of solid **calcium dichromate** and calcium chromate.
- Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.
- Procedure:
  - Sample Preparation:
    - Weigh approximately 1-2 mg of the sample (**calcium dichromate** or calcium chromate).
    - Weigh approximately 150-200 mg of dry, spectroscopic-grade potassium bromide (KBr).
    - Thoroughly grind the sample and KBr together in an agate mortar and pestle until a fine, homogeneous powder is obtained.
  - Pellet Formation:
    - Transfer the powder mixture into a pellet press die.
    - Apply pressure using a hydraulic press (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.

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- Data Acquisition:
  - Carefully remove the KBr pellet from the die and place it in the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the empty sample compartment.
  - Acquire the sample spectrum, typically over a range of 4000 cm^{-1} to 400 cm^{-1}.
- Analysis: Identify the wavenumbers of the principal absorption bands.

3. Raman Spectroscopy Protocol (Solid State)

- Objective: To obtain the Raman scattering spectra of solid **calcium dichromate** and calcium chromate.
- Instrumentation: A Raman spectrometer equipped with a laser source (e.g., 532 nm or 785 nm) and a microscope for sample focusing.
- Procedure:
  - Sample Preparation: Place a small amount of the solid powder (**calcium dichromate** or calcium chromate) onto a clean microscope slide.
  - Instrument Setup:
    - Place the slide on the microscope stage.
    - Using the microscope's white light source, bring the sample into focus.
  - Data Acquisition:
    - Switch to the laser source and direct it onto the focused sample area. Adjust laser power and acquisition time to obtain a good signal-to-noise ratio while avoiding sample degradation.
    - Acquire the spectrum over a relevant Raman shift range (e.g., 100 cm^{-1} to 1200 cm^{-1}).

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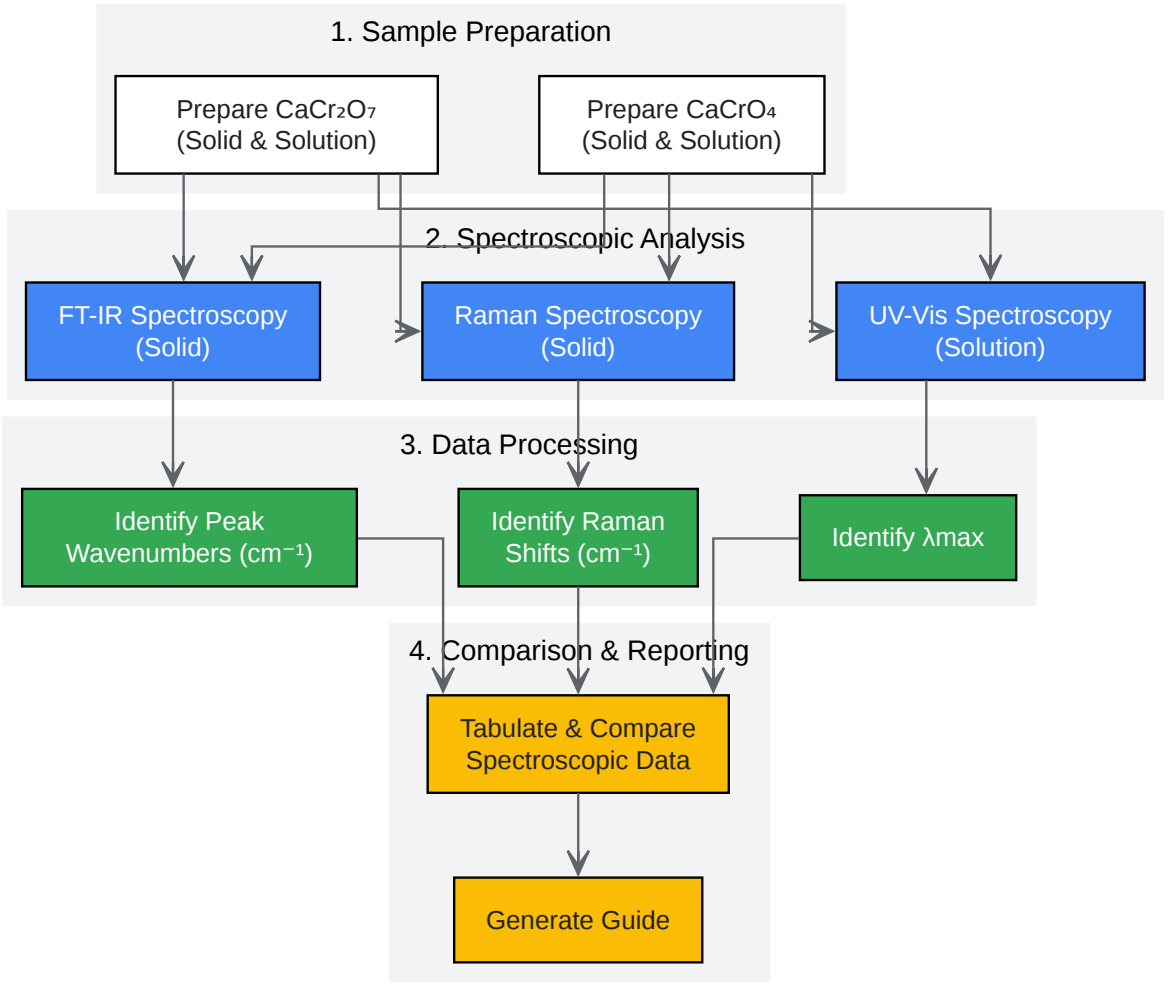
- Analysis: Identify the Raman shifts (in cm^{-1}) of the characteristic scattering peaks.

Visualized Experimental Workflow

The logical flow for a comprehensive spectroscopic comparison of two chemical compounds is outlined below.



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Caption: General workflow for the spectroscopic comparison of two chemical compounds.

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References

- 1. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Sodium dichromate [webbook.nist.gov]
- 5. researchgate.net [researchgate.net]
- 6. sci.tanta.edu.eg [sci.tanta.edu.eg]
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